

2-Ethenylfuran spectroscopic data mass spectrometry

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Compound Focus: 2-Ethenylfuran

CAS No.: 31093-57-9

Cat. No.: S3711287

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Molecular Identification Summary

The table below summarizes the key identifying information for **2-Ethenylfuran** from the National Institute of Standards and Technology (NIST) database [1].

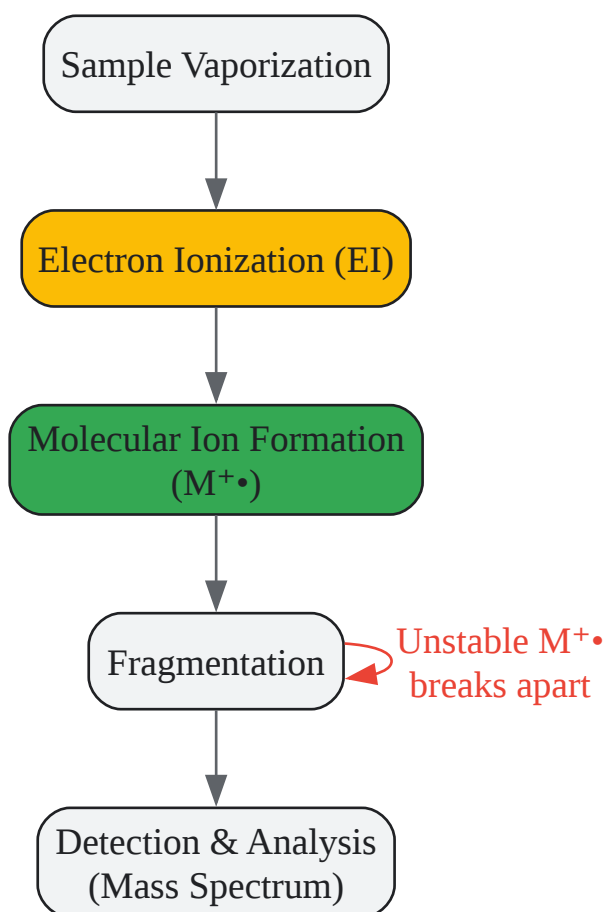
Property	Value
CAS Registry Number	1487-18-9 [1]
Chemical Formula	C ₆ H ₆ O [1]
IUPAC Name	2-Ethenylfuran [1]
Other Names	2-Vinylfuran; Furan, 2-ethenyl-; Furylethylene [1]
Molecular Weight	94.1112 g/mol [1]
InChI Key	QQBUHYQVKJQAQB-UHFFFAOYSA-N [1]

Mass Spectrometry and Experimental Context

- **Availability of Spectrum:** A mass spectrum for 2-Vinylfuran is listed in the NIST Mass Spectrometry Data Center under reference number **MS-NW-9878** [1]. The data compilation states that the spectrum was generated using **electron ionization (EI)**, a "hard" ionization method that typically produces significant fragment ions [1] [2].
- **Data Access:** The NIST site notes that while the spectrum can be viewed interactively on their website, it "cannot be downloaded" due to licensing restrictions [1]. Your institution may need an annual subscription to access the full NIST data collections [1].

How to Interpret Mass Spectra

To help you understand the data you would find in the spectrum, here is a general overview of the mass spectrometry process for an organic compound like **2-Ethenylfuran**.



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General workflow for Electron Ionization (EI) Mass Spectrometry.

- **Fragmentation:** The molecular ion ($M^{+\bullet}$) is often unstable and can break apart into a positively charged **fragment ion** and a neutral radical [3]. The pattern of these fragments is reproducible and provides crucial clues about the molecule's structure [2].
- **Common Fragments:** For a compound like **2-Ethenylfuran**, you might look for common hydrocarbon fragments. For instance, a peak at $m/z = 39$ is often associated with the $[C_3H_3]^+$ ion, typical of aromatic systems [2]. The loss of a hydrogen atom or a methyl group from the molecular ion could also produce significant peaks [3].

Suggestions for Next Steps

Since the complete spectral data is not freely available here, you can:

- **Access the Spectrum Directly:** Visit the NIST Chemistry WebBook page for 2-Vinylfuran to view the interactive spectrum if you have institutional access [1].
- **Use Spectral Prediction Tools:** Consider using commercial software like ACD/Labs' MS tools, which can predict mass spectral fragmentation patterns to aid in interpretation [2].
- **Consult Specialized Databases:** Search other scientific databases (like SciFinder or Reaxys) that may have the full spectral data.

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References

1. -Vinylfuran [webbook.nist.gov]
2. Common Adduct and Fragment Ions in Mass - ACD/Labs Spectrometry [acdlabs.com]
3. spectra - fragmentation patterns mass [chemguide.co.uk]

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